

Essential Safety and Operational Guide for Handling 3-(3-Aminophenoxy)propanamide

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Compound of Interest

Compound Name: 3-(3-Aminophenoxy)propanamide

Cat. No.: B1521698

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Disclaimer: As of the date of this publication, a comprehensive, verified Safety Data Sheet (SDS) for **3-(3-Aminophenoxy)propanamide** is not publicly available. The following guide is constructed based on the known hazards of structurally analogous compounds, particularly N-(3-Aminophenyl)propanamide. This information is intended to provide a robust framework for safe handling but must be supplemented by a thorough, institution-specific risk assessment conducted in consultation with your Environmental Health and Safety (EHS) department before commencing any work.

Hazard Identification and Risk Assessment: An Evidence-Based Approach

Due to the absence of specific toxicological data for **3-(3-Aminophenoxy)propanamide**, a conservative approach to risk assessment is mandatory. Our analysis of close structural analogues, such as N-(3-Aminophenyl)propanamide, indicates a clear potential for significant health hazards.

According to data from PubChem for N-(3-Aminophenyl)propanamide (CAS 22987-10-6), the compound is classified with the following GHS hazard statements^{[1][2]}:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Furthermore, related aminophenoxy and propanamide compounds are known to be harmful if swallowed, in contact with skin, or if inhaled[3]. Therefore, it is prudent to assume that **3-(3-Aminophenoxy)propanamide** presents a similar hazard profile. All handling procedures should be designed to mitigate the risks of skin and eye contact, inhalation, and ingestion.

Personal Protective Equipment (PPE): A Multi-Layered Defense

The selection of appropriate PPE is critical to ensure personnel safety. The following table outlines the minimum required PPE for handling **3-(3-Aminophenoxy)propanamide**, based on the anticipated hazards.

Protection Type	Recommended Equipment	Justification
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes of solutions containing the compound and airborne particles, addressing the risk of serious eye irritation[4].
Skin Protection	Nitrile gloves (or other chemically resistant gloves), a fully buttoned lab coat, and closed-toe shoes.	Prevents skin contact with the chemical, mitigating the risk of skin irritation[3]. The specific glove material should be selected based on the solvent used.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If significant dust is generated or handling large quantities, a NIOSH-approved respirator with a particulate filter may be necessary.	Minimizes the inhalation of the chemical as a powder or aerosol, addressing the potential for respiratory irritation[1][3].
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).	Prevents direct contact with the skin, which is a primary route of exposure[5].

Standard Operating Procedure: From Receipt to Disposal

The following step-by-step workflow is designed to ensure the safe handling of **3-(3-Aminophenoxy)propanamide** throughout its lifecycle in the laboratory.

Receiving and Unpacking

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Wear appropriate PPE (lab coat, gloves, and safety glasses) during unpacking.
- Unpack in a designated, well-ventilated area or a fume hood.
- Verify that the container is properly labeled and matches the order information.
- Have spill control materials readily available.

Handling and Weighing

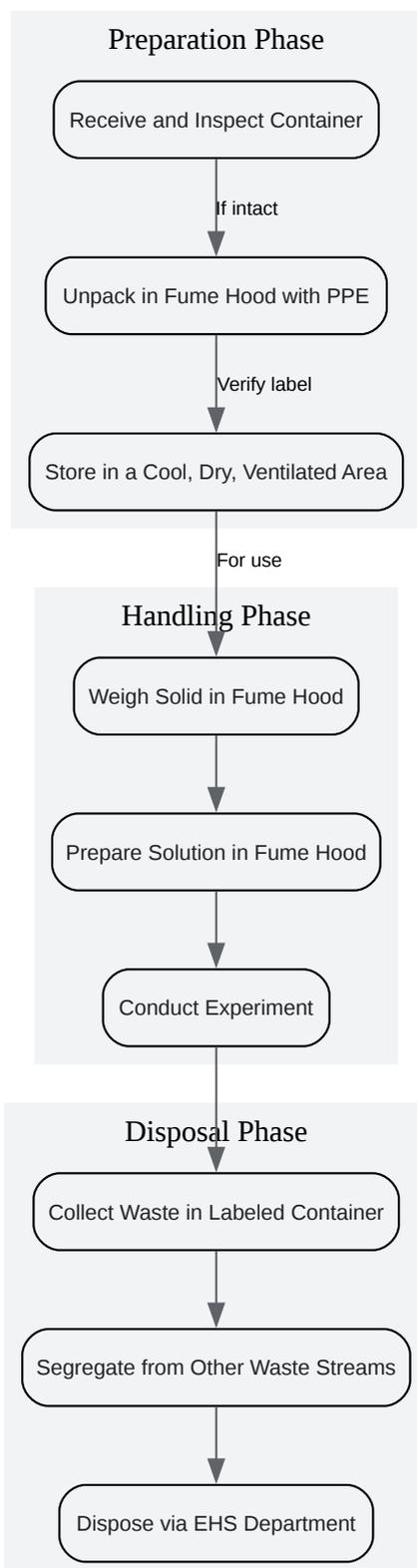
- All manipulations of solid **3-(3-Aminophenoxy)propanamide** should be conducted within a certified chemical fume hood to prevent inhalation of dust.
- Handle the solid carefully to avoid generating dust. Use a spatula for transfers and weigh on a non-porous surface that can be easily decontaminated.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Ensure all glassware and equipment are clean, dry, and compatible with the chemical and any solvents used.

Storage

- Store **3-(3-Aminophenoxy)propanamide** in a tightly sealed, clearly labeled container.
- Keep the container in a cool, dry, and well-ventilated area.

- Store away from incompatible materials such as strong oxidizing agents, acids, and bases[6].

The logical flow for handling this compound can be visualized as follows:



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Caption: Workflow for the safe handling of **3-(3-Aminophenoxy)propanamide**.

Emergency Procedures: Spill and Exposure

Response

Spill Response

- Evacuate: Immediately evacuate the affected area and restrict access.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- PPE: Don the appropriate PPE, including respiratory protection if necessary.
- Contain: Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect: Carefully collect the absorbed material and spilled substance into a suitable, labeled container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste through your institution's EHS department.

First Aid Measures

- In case of skin contact: Immediately wash off with soap and plenty of water. Remove all contaminated clothing. If irritation persists, seek medical attention[3].
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[4].
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell[3].
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell[3].

Disposal Plan: Ensuring Environmental and Regulatory Compliance

The disposal of **3-(3-Aminophenoxy)propanamide** and any contaminated materials must be conducted in strict accordance with local, state, and federal regulations.

- **Waste Collection:** Collect all waste, including unused chemical and contaminated consumables (e.g., gloves, weighing paper, pipette tips), in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Waste Segregation:** Do not mix this waste with other waste streams unless explicitly permitted by your institution's EHS department.
- **Disposal Request:** Contact your institution's EHS department to arrange for the proper disposal of the chemical waste. Do not attempt to dispose of this chemical down the drain or in regular trash[6].

By adhering to these stringent safety protocols, researchers can mitigate the potential risks associated with handling **3-(3-Aminophenoxy)propanamide** and ensure a safe and compliant laboratory environment.

References

- PubChem. N-(3-Aminophenyl)propanamide. [[Link](#)]
- U.S. Environmental Protection Agency. Propanamide, N-(3-aminophenyl)- - Substance Details. [[Link](#)]

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